

Application Notes: Safe Handling and Storage of Dinitrogen Tetroxide

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Compound of Interest

Compound Name: Dinitrogen tetroxide

Cat. No.: B077658

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Introduction

Dinitrogen tetroxide (N_2O_4), also known as nitrogen tetroxide, is a powerful oxidizer, highly toxic, and corrosive substance commonly used as a propellant and in chemical synthesis.[1][2] It exists in equilibrium with nitrogen dioxide (NO_2), a reddish-brown gas.[3][4] Due to its hazardous nature, strict adherence to safety protocols is paramount in a laboratory setting. These notes provide essential guidelines for researchers, scientists, and drug development professionals on the safe handling and storage of **dinitrogen tetroxide**.

1. Hazards Associated with Dinitrogen Tetroxide

Dinitrogen tetroxide presents severe health and physical hazards:

- **Health Hazards:** It is fatal if inhaled and causes severe skin burns and eye damage.[1] Inhalation can lead to lung edema, and symptoms may be delayed.[5] Exposure may also aggravate pre-existing respiratory conditions.[1]
- **Fire and Explosion Hazards:** As a strong oxidizer, it may cause or intensify fire and can cause an explosion if heated.[1][6] It is not combustible itself but enhances the combustion of other substances.[5]
- **Reactivity Hazards:** It reacts exothermically with flammable and combustible materials.[1] When wet, it can be corrosive to metals like aluminum, zinc, and tin, potentially producing flammable hydrogen gas.[1]

2. Physicochemical and Toxicity Data

Proper handling and storage procedures are informed by the substance's physical and chemical properties, as well as its toxicity limits.

Property	Value
Appearance	Red-brown liquid with a sharp, unpleasant odor. [3]
Boiling Point	21.15 °C (70.07 °F)[3][7][8]
Melting Point	-11.2 °C (11.84 °F)[7][8]
Vapor Pressure	720 mmHg at 20°C (68°F)[4]
Relative Density	1.448 g/cm³[3]
Inhalation Toxicity (LC50, Rat)	57.5 ppm/4h[7]
OSHA PEL (Ceiling)	5 ppm (9 mg/m³)

Protocols for Safe Handling and Storage

1. Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **dinitrogen tetroxide**:

- Respiratory Protection: A full-facepiece, self-contained breathing apparatus (SCBA) is required.[6][9]
- Eye and Face Protection: Vapor-proof goggles and a face shield are necessary.[10]
- Skin Protection: Acid-resistant and flame-resistant clothing is essential.[1][7] Chemically resistant gloves and safety shoes should also be worn.[7][9]

2. Engineering Controls

Proper engineering controls are critical for minimizing exposure:

- Ventilation: Work must be conducted in a well-ventilated area, preferably within a chemical fume hood with a corrosion-resistant exhaust system.[10]
- Closed Systems: Whenever possible, **dinitrogen tetroxide** should be handled in a closed system to prevent release into the laboratory environment.[1][10][11]
- Safety Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[1][10] Gas detectors should also be in place to monitor for leaks.[1]

3. Storage Protocols

Adherence to strict storage conditions is crucial for safety:

- Location: Store in a dry, cool, and well-ventilated place, away from sources of heat and ignition.[1][9] The storage area should be locked and accessible only to authorized personnel.[1][6][8]
- Container Requirements: Containers should be tightly closed, stored in an upright position, and secured to prevent toppling.[9][11] Use only containers specifically approved for **dinitrogen tetroxide**. [6][11]
- Incompatible Materials: Keep away from combustible and organic materials, as well as oil and grease.[1][7]

4. Emergency Procedures

In the event of an emergency, the following protocols should be followed:

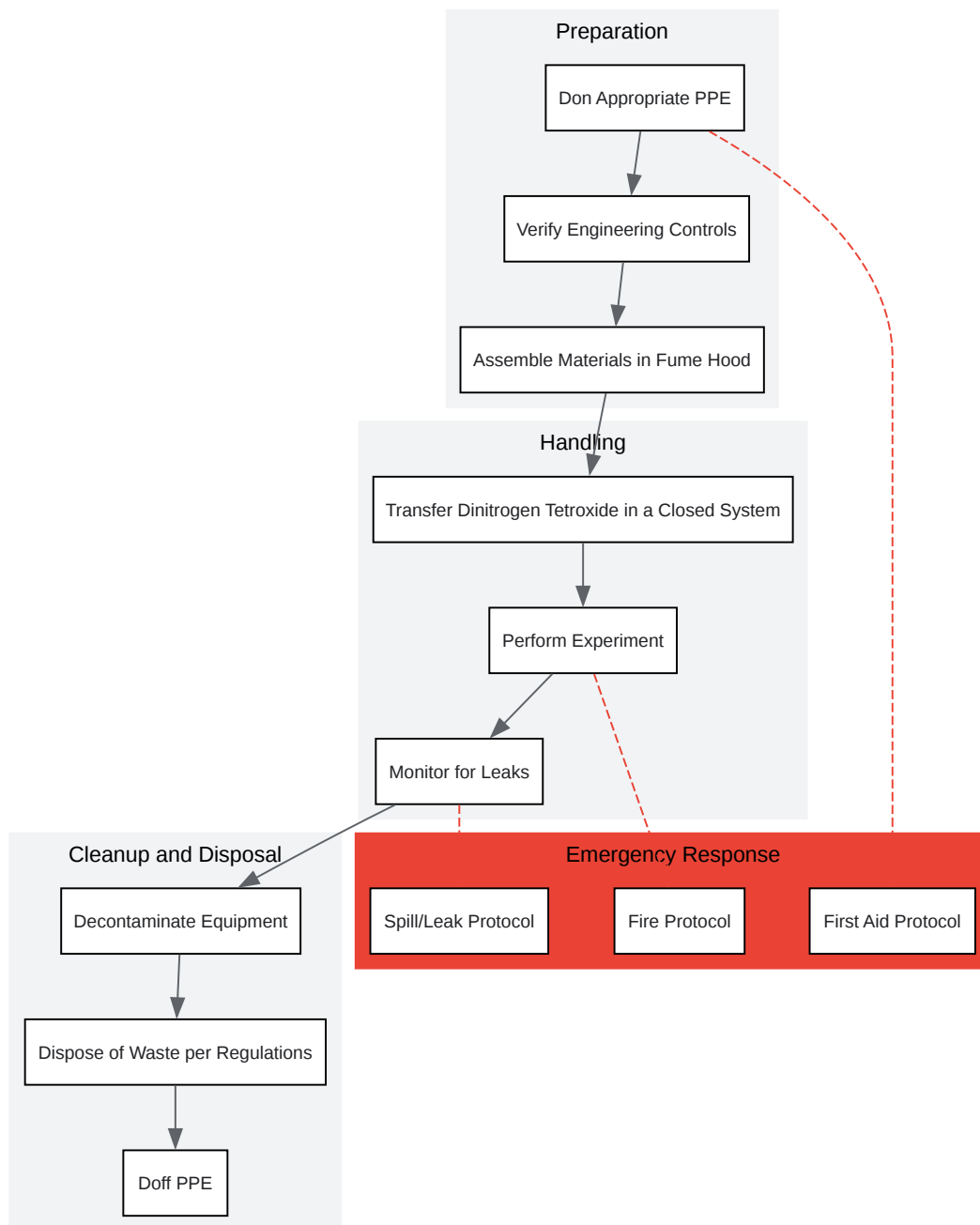
- Spill or Leak:
 - Evacuate all personnel from the danger area.[9]
 - Wear a gas-tight chemical protection suit with a self-contained breathing apparatus.[5]
 - If possible, and without risk, stop the flow of the gas.[7][9]

- Use a water spray or fog to reduce vapors, but do not apply water directly to the leak or spill.^[7]^[9]
- Prevent the spill from entering sewers or streams.^[1]
- Fire:
 - If a container of **dinitrogen tetroxide** is involved in a fire, evacuate the area. There is a risk of the container rupturing or exploding under fire conditions.^[1]
 - If the fire must be fought, use a water spray or fog from a distance to cool the containers. ^[1] Do not apply water directly to the **dinitrogen tetroxide**.^[1]
- First Aid:
 - Inhalation: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing.^[1] Seek immediate medical attention.^[1] Symptoms may be delayed.^[1]
 - Skin Contact: Immediately flush the skin with plenty of water for at least 60 minutes, removing all contaminated clothing.^[1] Seek immediate medical attention.^[1]
 - Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 60 minutes and seek immediate medical attention.^[1]
 - Ingestion: Rinse the mouth but do not induce vomiting.^[1]

Experimental Workflow for Handling Dinitrogen Tetroxide

The following diagram outlines the logical workflow for the safe handling of **dinitrogen tetroxide** in a laboratory setting.

Safe Handling Workflow for Dinitrogen Tetroxide

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Caption: Workflow for the safe laboratory handling of **dinitrogen tetroxide**.

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